

# Majantol: A Synthetic Fragrance Compound Not Found in Nature

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## Compound of Interest

Compound Name: Majantol

Cat. No.: B026346

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## Abstract

**Majantol**, a synthetic aromatic alcohol, is highly valued in the fragrance industry for its fresh, floral, and transparent lily-of-the-valley scent. This technical guide provides a comprehensive overview of **Majantol**, focusing on its chemical identity, physicochemical properties, and synthesis. Crucially, this document confirms that **Majantol** is not a naturally occurring compound.<sup>[1][2][3][4]</sup> All available evidence indicates that it is a man-made substance, synthesized for commercial use in cosmetics, perfumes, and other personal care products.<sup>[5]</sup> <sup>[6]</sup> This guide will detail the common industrial synthesis routes for **Majantol**, presenting the information in a manner accessible to researchers and professionals in drug development and chemical sciences.

## Chemical Identity and Physicochemical Properties

**Majantol** is chemically known as 2,2-dimethyl-3-(3-methylphenyl)propan-1-ol.<sup>[6][7][8]</sup> Its identity is well-established with the CAS number 103694-68-4.<sup>[1][6][7][8][9]</sup> The compound is a colorless liquid or solid at room temperature, with a melting point around 24°C.<sup>[2][7]</sup> It is characterized by its floral, lily-of-the-valley, and transparent odor profile.<sup>[8][9]</sup>

The following table summarizes the key physicochemical properties of **Majantol**:

Property	Value
Molecular Formula	C12H18O[6][7][8][9][10]
Molecular Weight	178.27 g/mol [6][7][10][11]
CAS Number	103694-68-4[1][6][7][8][9]
Appearance	Colorless liquid to solid[7][9]
Boiling Point	288 - 290 °C[7]
Flash Point	approx. 93 °C[9][10]
Refractive Index (n <sub>20/D</sub> )	1.516 - 1.520[7][9]
Log P	3.38[5][10]

## Natural Occurrence: Absence in Nature

A thorough review of scientific literature and chemical databases confirms that **Majantol** is not reported to be found in nature.[1][2][3][4] It is a synthetic substance developed to mimic the scent of lily-of-the-valley (*Convallaria majalis* L.), from which it is difficult to extract a natural essential oil.[12][13] Therefore, there are no known biosynthetic pathways for **Majantol** in any plant, fungus, or other organism.

## Chemical Synthesis of Majantol

**Majantol** is produced through multi-step chemical synthesis. One common industrial method involves the reaction of 3-methylbenzyl chloride with 2-methylpropanal, followed by the reduction of the resulting aldehyde.[1] An alternative approach involves the bromination of a substituted alkylaromatic compound followed by alkylation.[13]

## Experimental Protocol: Synthesis via Alkylation and Reduction

This protocol describes a two-step synthesis of **Majantol** starting from 3-methylbenzyl chloride and isobutyraldehyde (2-methylpropanal).

Step 1: Alkylation to form 2,2-dimethyl-3-(3-methylphenyl)propanal

- Reagents and Materials:
  - 3-methylbenzyl chloride
  - Isobutyraldehyde
  - Toluene
  - Powdered sodium hydroxide (NaOH)
  - Tetrabutylammonium bromide (as a phase-transfer catalyst)
  - Nitrogen gas atmosphere
- Procedure:
  - A suspension of powdered sodium hydroxide and tetrabutylammonium bromide in toluene is prepared in a reaction vessel under a nitrogen atmosphere and heated to 70°C.
  - A mixture of 3-methylbenzyl chloride and isobutyraldehyde is added dropwise to the heated suspension with vigorous stirring over a period of one hour.
  - The reaction mixture is maintained at 70°C until the reaction is complete, as monitored by gas chromatography (GC).
  - Upon completion, the precipitated sodium bromide and excess sodium hydroxide are filtered off and washed with toluene.
  - The resulting organic phase contains the intermediate aldehyde, 2,2-dimethyl-3-(3-methylphenyl)propanal.

Step 2: Reduction to form **Majantol** (2,2-dimethyl-3-(3-methylphenyl)propan-1-ol)

- Reagents and Materials:
  - 2,2-dimethyl-3-(3-methylphenyl)propanal (from Step 1)
  - Isopropanol

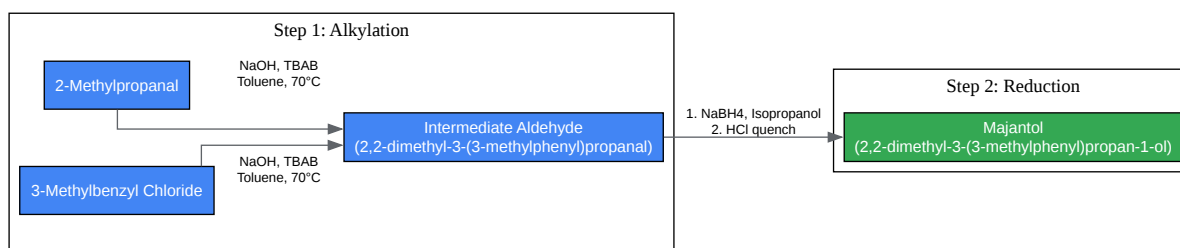
- Sodium borohydride ( $\text{NaBH}_4$ )
- 2N Hydrochloric acid ( $\text{HCl}$ )
- Diethyl ether
- Water
- 2N Sodium hydroxide ( $\text{NaOH}$ ) solution
- Argon gas atmosphere
- Procedure:
  - A solution of sodium borohydride in isopropanol is prepared under an argon atmosphere at  $20^\circ\text{C}$ .
  - The aldehyde obtained from Step 1 is added in small portions to the sodium borohydride solution.
  - The mixture is stirred for 24 hours at  $20^\circ\text{C}$ .[\[11\]](#)
  - Excess sodium borohydride is carefully decomposed by the dropwise addition of 2N  $\text{HCl}$ .  
[\[11\]](#)
  - The reaction mixture is then transferred to a separatory funnel with diethyl ether and extracted sequentially with water, 2N  $\text{NaOH}$  solution, and again with water.[\[11\]](#)
  - The organic layer is dried, and the solvent is evaporated to yield the final product, **Majantol**.

The following table summarizes the reactants for the reduction step as described in one literature source:[\[11\]](#)

Reactant	Quantity	Role
2,2-dimethyl-3-(3-methylphenyl)-propionaldehyde	44 g	Reactant
Isopropanol	150 ml	Solvent
Sodium borohydride	3.8 g	Reducing Agent

## Synthesis Workflow Diagram

The following diagram illustrates the two-step synthesis of **Majantol**.



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Caption: Two-step synthesis of **Majantol** from 3-methylbenzyl chloride.

## Conclusion

In conclusion, **Majantol** is a purely synthetic fragrance ingredient that is not found in nature. Its desirable olfactory properties have led to its widespread use in the cosmetics and fragrance industries. The synthesis of **Majantol** is a well-established chemical process, typically involving a two-step procedure of alkylation followed by reduction. This guide provides researchers and professionals with a concise yet comprehensive technical overview of this commercially significant aromatic alcohol.

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